

Navigating the Chemical Landscape of Aminocaproic Nitrilotriacetic Acid: A Technical Overview

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Compound of Interest		
Compound Name:	Aminocaproic Nitrilotriacetic Acid	
Cat. No.:	B561669	Get Quote

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This technical guide serves as a resource for researchers, scientists, and professionals in drug development, providing a detailed overview of **Aminocaproic Nitrilotriacetic Acid**. Due to the limited availability of in-depth experimental data and established signaling pathways for this specific conjugate, this paper will focus on its chemical identity and the well-documented characteristics of its constituent parts: Aminocaproic Acid and Nitrilotriacetic Acid. This approach aims to equip researchers with the foundational knowledge required to explore its potential applications.

Core Chemical Identifiers of Aminocaproic Nitrilotriacetic Acid

Aminocaproic Nitrilotriacetic Acid, also known as AC-NTA, is classified as a metal chelating agent.[1][2] Its primary role in a laboratory setting is as a biochemical reagent, where it can be utilized as a biomaterial in life science research or as a sulfonylation reagent in organic synthesis and drug discovery.[3]



Identifier	Value	Source(s)
CAS Number	1043881-31-7	[1][2]
Molecular Formula	C16H29N3O7	[1]
Molecular Weight	375.42 g/mol	[1][2]
Alternate Names	AC-NTA	[1][2]
Purity	≥97%	[1][2]
SMILES	O=C(O)INVALID-LINK CCCCNC(CCCCCN)=O	[3]

Deconstructing the Components

To understand the potential functionality of **Aminocaproic Nitrilotriacetic Acid**, it is essential to examine its two primary components.

Aminocaproic Acid: The Antifibrinolytic Agent

Aminocaproic acid is a synthetic derivative of the amino acid lysine and is predominantly used as an antifibrinolytic agent to manage bleeding.[4][5] Its primary mechanism of action involves the inhibition of plasminogen activators, thereby preventing the conversion of plasminogen to plasmin, a key enzyme in the dissolution of fibrin clots.[4][5][6]

Property	Value	Source(s)
Mechanism of Action	Inhibition of plasminogen activators	[4][5][6]
Primary Use	Antifibrinolytic agent to control bleeding	[4]
Volume of Distribution	23.1 ± 6.6 L	[4]
Elimination Half-Life	Approximately 2 hours	[5]

Nitrilotriacetic Acid (NTA): The Chelating Core

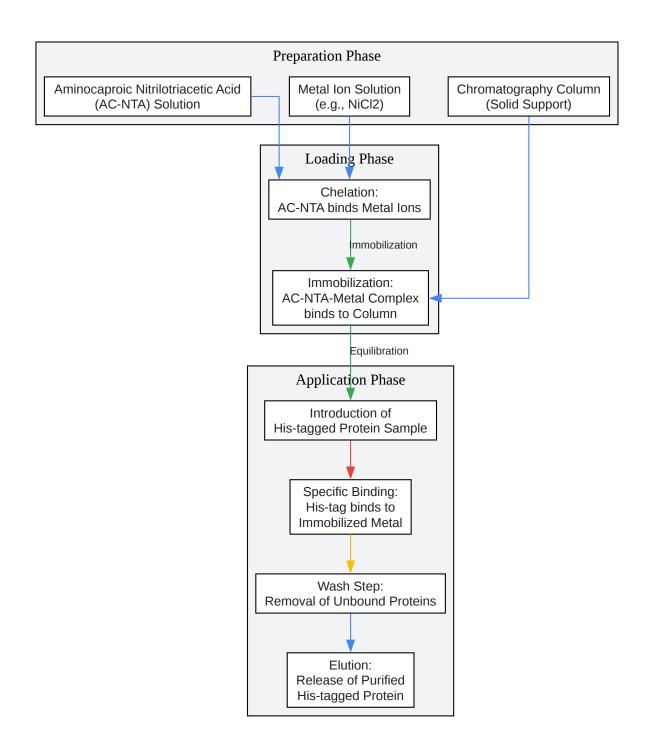


Nitrilotriacetic acid (NTA) is a well-established chelating agent capable of forming stable complexes with metal ions. This property makes it invaluable in various applications, including protein purification through immobilized metal affinity chromatography (IMAC), where it is used to immobilize nickel or other metal ions to a solid support for the capture of histidine-tagged proteins.

Conceptual Experimental Workflow: Metal Chelation Application

Given that **Aminocaproic Nitrilotriacetic Acid** is identified as a metal chelating agent, a primary application in a research setting would involve its use in processes requiring the binding of metal ions. The following diagram illustrates a conceptual workflow for its potential use in a metal affinity chromatography experiment.





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Conceptual workflow for AC-NTA in metal affinity chromatography.



Methodologies and Experimental Considerations

While specific experimental protocols for **Aminocaproic Nitrilotriacetic Acid** are not readily available in public literature, protocols for its constituent components are well-established.

Synthesis of Nitrilotriacetic Acid Derivatives

The synthesis of NTA derivatives often involves the reaction of a primary amine with an excess of a haloacetic acid under basic conditions. For instance, a general method for the synthesis of N,N-Bis-(carboxymethyl)lysine, a related NTA derivative, involves the reaction of a protected lysine with bromoacetic acid in the presence of a strong base. The protecting groups are subsequently removed to yield the final product.

Antifibrinolytic Assays for Aminocaproic Acid

The antifibrinolytic activity of aminocaproic acid and its derivatives can be assessed using various in vitro and in vivo assays. A common in vitro method is the fibrin clot lysis assay.

Fibrin Clot Lysis Assay Protocol:

- Reagent Preparation: Prepare solutions of human plasminogen, thrombin, and the test compound (e.g., aminocaproic acid derivative) in a suitable buffer (e.g., Tris-buffered saline).
- Clot Formation: In a microplate well, mix plasminogen and the test compound. Add thrombin and fibrinogen to initiate clot formation.
- Lysis Induction: Add a plasminogen activator (e.g., tissue plasminogen activator, tPA) to the well to initiate fibrinolysis.
- Monitoring: Monitor the change in optical density (OD) of the well over time at a specific wavelength (e.g., 405 nm). The rate of decrease in OD corresponds to the rate of clot lysis.
- Data Analysis: Compare the lysis rates in the presence and absence of the test compound to determine its antifibrinolytic activity.

Conclusion



Aminocaproic Nitrilotriacetic Acid presents an interesting chemical structure combining the metal-chelating properties of NTA with the aminocaproic acid backbone. While detailed studies on this specific conjugate are scarce, an understanding of its components provides a solid foundation for exploring its potential in areas such as affinity chromatography, targeted drug delivery, and the development of novel diagnostic agents. Further research is warranted to fully elucidate the experimental parameters and biological interactions of this compound.

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